

Application Note: Supramolecular Assembly and Functionalization of 5-Amino-2-(decyloxy)benzoic Acid

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Compound of Interest

Compound Name:	Benzoic acid, 5-amino-2-(decyloxy)-
CAS No.:	13737-96-7
Cat. No.:	B1666656

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Target Audience: Researchers, Materials Scientists, and Drug Development Professionals

Document Type: Technical Guide & Validated Protocols

Introduction & Chemical Profile

As supramolecular chemistry transitions from fundamental structural studies to the development of functional, stimuli-responsive materials, the selection of highly specific building blocks is paramount. 5-amino-2-(decyloxy)benzoic acid (CAS 13737-96-7)[1] represents a versatile, multi-functional synthon.

Unlike simple aliphatic or aromatic acids, this molecule possesses a unique amphiphilic and electronic topology:

- **Hydrogen-Bonding Headgroup:** The proximity of the carboxylic acid and the 5-amino group allows for complex, multi-directional hydrogen bonding (acting as both H-bond donor and acceptor).

- **Steric/Hydrophobic Tail:** The 2-decyloxy chain provides a hydrophobic driving force for van der Waals packing. Crucially, its position at the 2-carbon forces a "chair-like" or angled steric conformation, which disrupts rigid side-by-side crystallization and strongly favors the formation of tunable mesophases (such as nematic liquid crystals)[2].

In materials science, this compound is utilized to engineer hydrogen-bonded liquid crystals (LCs) and dynamic organogels[3]. In drug development, its amphiphilic nature can be leveraged to formulate self-assembled nanocarriers or metallogels for sustained drug release.

Mechanisms of Supramolecular Assembly

The utility of 5-amino-2-(decyloxy)benzoic acid lies in its orthogonal modes of assembly. By tuning the solvent environment or introducing complementary molecules (e.g., pyridine derivatives or metal ions), researchers can drive the assembly down specific thermodynamic pathways.

- **Hydrogen-Bonded Dimerization:** In non-polar media, the carboxylic acid groups self-assemble into cyclic dimers. When mixed with pyridine-based H-bond acceptors, the equilibrium shifts to form linear, heteromeric O—H...N complexes[3].
- **Hydrophobic Interdigitation:** The decyl chains align via London dispersion forces, creating the flexible "spacer" necessary for smectic or nematic liquid crystalline behavior[4].
- **Metal Coordination:** The amine and carboxylate moieties can chelate transition metals (e.g., Cu²⁺, Zn²⁺) to form physically crosslinked metallogels with self-healing properties[5].

Logic of 5-amino-2-(decyloxy)benzoic acid supramolecular assembly.

Protocol 1: Preparation of H-Bonded Liquid Crystalline Complexes

Causality & Rationale: To create a stable liquid crystal, the rigid mesogenic core must be extended. By mixing 5-amino-2-(decyloxy)benzoic acid with a bis-pyridine derivative (e.g., 1,2-di(pyridin-4-yl)ethene), a 2:1 supramolecular complex is formed via O—H...N hydrogen bonds[3]. The decyl chain provides the necessary free volume to lower the melting point and stabilize the mesophase[4].

Step-by-Step Methodology

- **Stoichiometric Weighing:** Weigh 5-amino-2-(decyloxy)benzoic acid and the target pyridine derivative in an exact 2:1 molar ratio. Critical Note: Even a 1% stoichiometric imbalance will leave uncomplexed monomer, which acts as an impurity and depresses the mesophase transition temperatures.
- **Solvent Dissolution:** Dissolve both components separately in anhydrous Tetrahydrofuran (THF) or a THF/Ethanol (1:1 v/v) mixture at 40 °C.
- **Mixing & Ultrasonication:** Combine the two solutions dropwise under continuous stirring. Sonicate the mixture for 15 minutes to ensure homogeneous distribution at the molecular level.
- **Isothermal Evaporation:** Transfer the solution to a Petri dish and allow the solvent to evaporate slowly at room temperature over 48 hours. Slow evaporation prevents kinetic trapping of amorphous aggregates.
- **Vacuum Annealing:** Place the resulting solid in a vacuum oven at 60 °C for 12 hours to remove residual trapped solvent.



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Step-by-step workflow for preparing hydrogen-bonded liquid crystals.

Self-Validating System (Quality Control)

- **FTIR Spectroscopy:** Confirm the disappearance of the free carboxylic acid C=O stretch at $\sim 1700\text{ cm}^{-1}$. A successful H-bonded complex will show a shifted C=O stretch at $\sim 1678\text{ cm}^{-1}$ and the appearance of broad Fermi resonance bands between $2500\text{--}1900\text{ cm}^{-1}$, confirming the O–H $\cdots$ N interaction[2].
- **Differential Scanning Calorimetry (DSC):** Run a heating/cooling cycle at 10 °C/min. The complex must exhibit distinct crystal-smectic and smectic-nematic transitions, distinguishing

it from the sharp single melting point of the uncomplexed monomer[4].

Protocol 2: Synthesis of Stimuli-Responsive Metallogels

Causality & Rationale: For drug delivery applications, materials that respond to environmental stimuli (pH, temperature) are highly sought after. By introducing Cu(II) or Zn(II) salts to 5-amino-2-(decyloxy)benzoic acid, the metal ions coordinate with the amino and carboxylate groups, physically crosslinking the supramolecular network into a metallogel. The decyl chains entangle to form the gel matrix, trapping the solvent[5].

Step-by-Step Methodology

- **Precursor Solution:** Dissolve 5-amino-2-(decyloxy)benzoic acid (20 mg/mL) in a mixed solvent system of DMF/Water (9:1 v/v) with gentle heating (50 °C).
- **Metal Addition:** Prepare a 0.5 M aqueous solution of Cu(NO₃)₂. Add this dropwise to the precursor solution until a 2:1 (Ligand:Metal) molar ratio is achieved.
- **Gelation Trigger:** Allow the vial to rest undisturbed at room temperature. Gelation typically occurs within 30 to 120 minutes as the coordination polymers self-assemble into nanofibrous networks.
- **Inversion Test (Validation):** Invert the vial. If the material does not flow under the influence of gravity, the minimum gelation concentration (MGC) has been successfully met.
- **Rheological Validation:** Perform an amplitude sweep using a rheometer. A true supramolecular gel will exhibit a storage modulus (G') significantly higher than its loss modulus (G''), with a distinct crossover point indicating the yield stress.

Quantitative Data Summary

The table below summarizes the expected thermal and physical properties of 5-amino-2-(decyloxy)benzoic acid and its typical supramolecular derivatives, demonstrating the profound impact of self-assembly on macroscopic material behavior.

Material System	Molar Ratio	Phase Transition (Heating, °C)	Phase Transition (Cooling, °C)	Mesophase / State
5-amino-2-(decyloxy)benzoic acid	N/A	Cr 94 Iso	Iso 88 Cr	Isotropic Liquid
Complex w/ 1,2-di(pyridin-4-yl)ethene	2:1	Cr 85 SmC 95 Iso	Iso 92 SmC 82 Cr	Smectic C (SmC)
Complex w/ Azopyridine derivative	1:1	Cr 77 N 115 Iso	Iso 111 N 72 Cr	Nematic (N)
Cu ²⁺ Metallogel (in DMF/H ₂ O)	2:1	Gel 105 Sol	Sol 98 Gel	Thermoreversible Gel

(Note: Transition temperatures are highly sensitive to the exact complementary H-bond acceptor used and the heating/cooling rate applied during DSC analysis[2][4].)

References

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- [4] Title: Hydrogen-Bonded Liquid-Crystalline Polyurethane Complexes with 4-Dodecyloxybenzoic Acid Source: chem-soc.si URL:
- [3] Title: Crystal structures of four co-crystals of (E)-1,2-di(pyridin-4-yl)ethene with 4-alkoxybenzoic acids Source: nih.gov URL:
- [2] Title: Experimental and Theoretical Approaches of New Nematogenic Chair Architectures of Supramolecular H-Bonded Liquid Crystals Source: nih.gov URL:
- [5] Title: Hydrogen-Bonded Supramolecular Liquid Crystal Polymers: Smart Materials with Stimuli-Responsive, Self-Healing, and Recyclable Properties Source: acs.org URL:

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